

Davanone: A Preclinical Comparative Analysis of its Therapeutic Potential

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Compound of Interest

Compound Name: *Davanone*

Cat. No.: *B1200109*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the therapeutic potential of **Davanone** in preclinical models against established and alternative therapeutic agents. The information presented herein is based on available experimental data and is intended to serve as a resource for researchers and professionals in the field of drug discovery and development.

Davanone, a sesquiterpenoid naturally found in the essential oil of *Artemisia pallens* (Davana), has garnered scientific interest for its potential pharmacological activities, including anticancer, anti-inflammatory, and antifungal properties. This document summarizes the key preclinical findings, compares its performance with other agents, and provides detailed experimental methodologies to support further investigation.

Anticancer Potential in Ovarian Cancer

Davanone has demonstrated notable cytotoxic and anti-proliferative effects against human ovarian cancer cells in preclinical studies. Its mechanism of action involves the induction of apoptosis and the inhibition of key signaling pathways implicated in cancer progression.

Comparative Efficacy in Ovarian Cancer Cell Line (OVCAR-3)

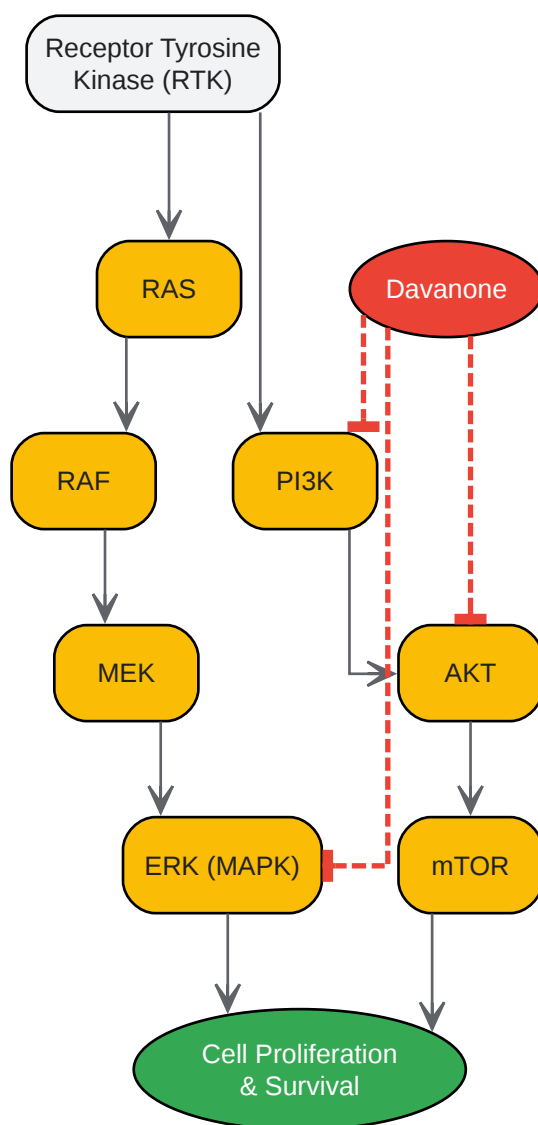
The following table summarizes the in vitro efficacy of **Davanone** compared to standard chemotherapeutic agents used in the treatment of ovarian cancer.

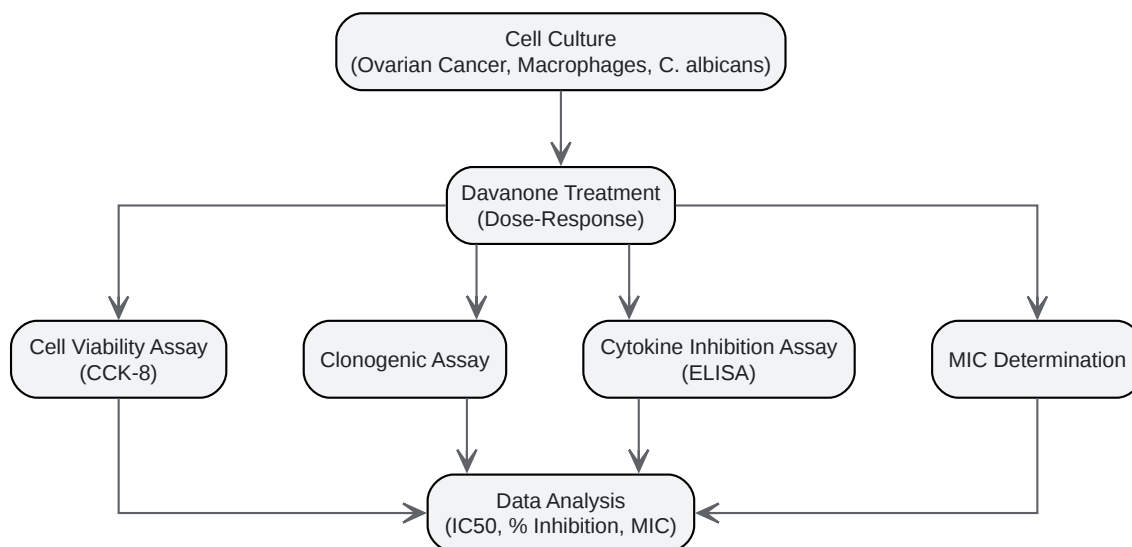
Compound	Cell Line	Assay	Efficacy Metric	Value	Citation
Davanone	OVCAR-3	CCK-8	IC50 (24h)	~40 μ M (estimated)	[1][2]
OVCAR-3	Clonogenic Assay	Colony Formation	Dose-dependent reduction	[2]	
Cisplatin	OVCAR-3	MTT Assay	IC50 (48h)	11.55 μ M	[3]
Paclitaxel	OVCAR-3	MTT Assay	IC50 (48h)	0.7 - 1.8 nM	[4]

Note: The IC50 value for **Davanone** was estimated from the dose-response curve presented in the cited literature as an exact value was not provided.[1][2]

Mechanism of Action: PI3K/AKT/MAPK Signaling Pathway

Preclinical evidence indicates that **Davanone** exerts its anticancer effects in ovarian cancer cells by inhibiting the Phosphatidylinositol 3-kinase (PI3K)/Protein Kinase B (AKT)/Mitogen-activated protein kinase (MAPK) signaling pathway.[1][2] This pathway is crucial for cell proliferation, survival, and migration. The inhibitory action of **Davanone** on this pathway is a key area for further mechanistic studies.





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